

An In-depth Technical Guide on the Environmental Fate and Persistence of Fludioxonil

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Compound of Interest

Compound Name: *Fludioxonil*

Cat. No.: *B1672872*

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For Researchers, Scientists, and Drug Development Professionals

Fludioxonil is a broad-spectrum, non-systemic fungicide belonging to the phenylpyrrole class of chemicals.[1] It is a synthetic analog of the natural antimicrobial compound pyrrolnitrin.[1] Widely used in agriculture for pre- and post-harvest applications, it controls a range of fungal pathogens on fruits, vegetables, cereals, and ornamental plants.[1][2] Its primary mode of action involves the inhibition of transport-associated phosphorylation of glucose, which disrupts mycelial growth.[1][3] Recent studies also indicate it interferes with osmotic stress response pathways, inhibits glycerol synthesis, and disrupts reactive oxygen species (ROS) homeostasis in fungi.[4] Given its widespread use, understanding the environmental fate, persistence, and potential ecotoxicological effects of **Fludioxonil** is critical for environmental risk assessment and regulatory compliance.[5][6]

Physicochemical Properties

The environmental behavior of a pesticide is largely governed by its physical and chemical properties. **Fludioxonil** is characterized by low aqueous solubility and low volatility.[2] It has a high octanol-water partition coefficient (log Pow), indicating its lipophilic nature and potential for sorption to organic matter.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₆ F ₂ N ₂ O ₂	[1]
Molecular Mass	248.2 g/mol	[7]
Melting Point	199.8°C	[7]
Vapour Pressure	3.9 x 10 ⁻⁷ Pa at 25°C	[7]
Water Solubility	1.8 mg/L at 25°C (pH 4-10)	[7]
Log P _{ow} (Octanol-Water Partition Coefficient)	4.12 at 25°C	[7]

Environmental Fate and Persistence

Fludioxonil's persistence varies across different environmental compartments, influenced by factors such as sunlight, soil type, and microbial activity.

Degradation Processes

1. Hydrolysis: **Fludioxonil** is stable to hydrolysis in aqueous environments at environmentally relevant pH levels (pH 5, 7, and 9).[7][8]
2. Photodegradation: Photolysis is a significant route of dissipation for **Fludioxonil**, particularly in water and on soil surfaces.[8] Ultraviolet (UV)-visible irradiation leads to the formation of a major photoproduct, identified as 2-(2,2-difluorobenzo[d][2][8]dioxol-4-yl)-2-(nitrosomethylene)-4-oxobutanenitrile.[9] This photoproduct has been shown to be more toxic to *Vibrio fischeri* bacteria than the parent compound.[9]
3. Biodegradation: Microbial degradation is a slower process. In laboratory soil incubations under aerobic conditions, **Fludioxonil** exhibits high to very high persistence.[10] It is considered essentially stable under anaerobic soil conditions and in aerobic aquatic environments.[8][10] However, specific bacterial isolates have demonstrated the ability to degrade **Fludioxonil**, often through co-metabolism with other carbon sources like amino acids.[3]

Table 1: Degradation Half-life of **Fludioxonil**

Compartment	Degradation Process	Half-life (t _{1/2})	Persistence Class	Reference
Water	Aqueous Photolysis	1 - 8.7 days	Non-persistent	[8]
Hydrolysis	Stable	Persistent	[8]	
Aerobic Aquatic Metabolism	473 - 718 days	Very Persistent	[8]	
Soil	Soil Photolysis	1.6 - 9.7 days	Non-persistent	[8]
Laboratory Aerobic Metabolism	143 - 365 days	Persistent	[8]	
Terrestrial Field Dissipation	87 - 228 days	Moderately Persistent to Persistent	[8]	
Anaerobic Metabolism	Stable	Very Persistent	[10]	

Mobility in Soil and Water

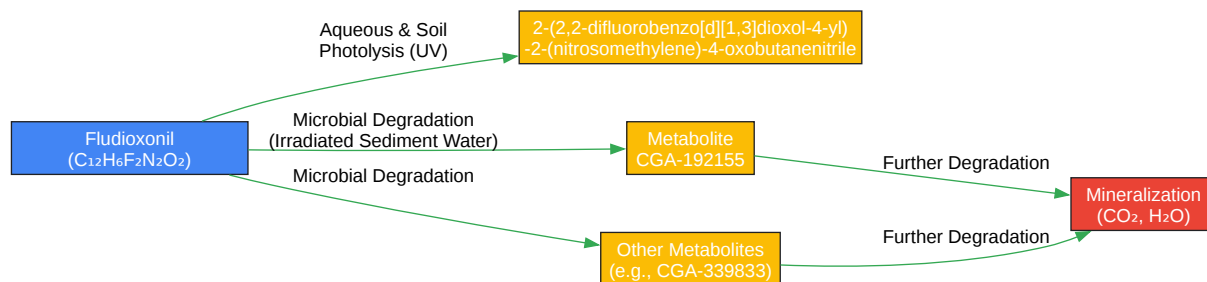
Fludioxonil's mobility in soil is limited due to its strong adsorption to soil organic carbon.[8] Its organic-carbon normalized soil partition coefficients (K_{oc}) range from 991 to 2440 L/kg, classifying it as slightly to moderately mobile.[8] This suggests a low potential for leaching into groundwater.[8] However, its degradates, such as CGA-192155 and CGA-339833, are highly mobile.[8] The presence of adjuvants in commercial formulations can also influence sorption dynamics, potentially increasing its solubility and mobility. Despite its low mobility, **Fludioxonil** can reach surface waters through spray drift or runoff of sediment-bound residues.

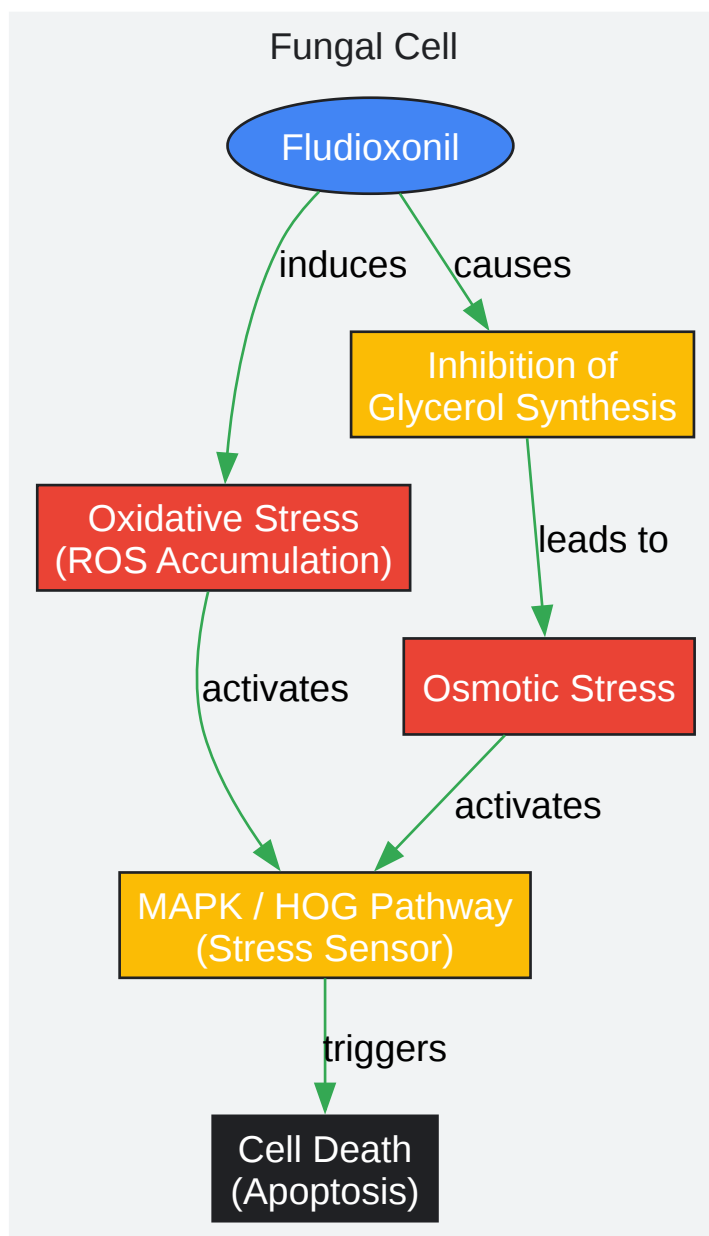
Table 2: Soil Sorption and Mobility of **Fludioxonil** and its Metabolites

Compound	Koc (L/kg)	Mobility Classification	Reference
Fludioxonil	991 - 2,440	Slightly to Moderately Mobile	[8]
Metabolite CGA-192155	12 - 42	Highly Mobile	[8]
Metabolite CGA-339833	1.7 - 7.1	Very Highly Mobile	[8]

Bioaccumulation and Bioconcentration

Based on its bioconcentration factors (BCF) in fish, which range from 311 to 430, **Fludioxonil** is not considered to be bioaccumulative according to EPA criteria.[8]





UPLC-MS/MS Workflow for Fludioxonil Residue Analysis

1. Sample Collection
(Soil, Tomato)

2. Extraction
(Acetonitrile)

3. dSPE Cleanup
(PSA + Florisil)

4. UPLC-MS/MS Analysis
(C18, ESI-, MRM)

5. Data Processing
& Quantification

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